

Onitisin 2'-O-glucoside: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

Cat. No.: B1158687

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Onitisin 2'-O-glucoside**, including its procurement, physicochemical properties, and handling protocols. While specific biological activities and associated signaling pathways remain largely unexplored in publicly available literature, this guide furnishes the foundational information necessary for initiating novel research endeavors.

Sourcing and Procurement of Onitisin 2'-O-glucoside

The acquisition of high-purity **Onitisin 2'-O-glucoside** is crucial for reliable and reproducible experimental outcomes. Several specialized chemical suppliers offer this compound, typically isolated from natural sources such as the herbs of *Onychium japonicum*.^{[1][2]} When selecting a supplier, researchers should consider purity, available quantities, cost, and the availability of a comprehensive Certificate of Analysis (CoA).

Below is a summary of publicly available information from various suppliers. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)	Contact Information
ChemFaces	62043-53-2	≥98%	5mg, 10mg, 20mg and more	Inquire	Tel: (0086)-27-84237683, Email: --INVALID-LINK--, --INVALID-LINK--
Yunnan Hande Bio-tech	62043-53-2	98.0%	5mg	\$858	Not specified
MedchemExpress	76947-60-9	Not specified	50mg	Get quote	Not specified
Vulcanchem	62043-53-2	95-98%	1mg, 5mg, 10mg, 1mL10mM (DMSO)	€456.00 (1mg), €780.00 - €1,541.00 (5mg), €2,401.00 (10mg), €788.00 (1mL10mM)	Not specified
Pharmaffiliates	62043-53-2	High Purity	Inquire	Inquire	Not specified
Clinivex	76947-60-9	Not specified	Not specified	Request Quote	Not specified
Crysdot	76947-60-9	95+%	5mg	\$998	Not specified
Arctom	76947-60-9	≥98%	5mg	\$643	Not specified

Physicochemical Properties and Characterization

Onitisin 2'-O-glucoside is a sesquiterpenoid glycoside.[1] Its fundamental properties are summarized below:

Property	Value	Source
CAS Number	62043-53-2[3][4]	Multiple Suppliers
Molecular Formula	C ₂₁ H ₃₀ O ₉ [3][4]	ChemFaces, Yunnan Hande Bio-tech
Molecular Weight	426.46 g/mol [5]	Pharmaffiliates
Appearance	Powder[3][4]	ChemFaces, Yunnan Hande Bio-tech
Purity	Typically ≥98% (HPLC)[3]	ChemFaces

Solubility and Storage

Proper storage and handling are paramount to maintaining the integrity of the compound.

- Solubility: **Onitisin 2'-O-glucoside** is soluble in DMSO, pyridine, methanol, and ethanol.[3][6]
- Storage: The compound should be protected from air and light.[3] It is recommended to store it refrigerated or frozen at 2-8 °C.[3] For long-term storage, aliquoting into tightly sealed vials and storing at -20°C is advisable; under these conditions, stock solutions may be viable for up to two weeks.[6] Before use, allow the product to equilibrate to room temperature for at least one hour.[6] The shelf life is generally stated as 2 years under proper storage conditions.[3]

Experimental Protocols and Methodologies

Detailed experimental protocols for the use of **Onitisin 2'-O-glucoside** are not readily available in the public domain. However, based on the information provided by suppliers, standard laboratory procedures for handling and characterization can be outlined.

Quality Control and Purity Assessment

A thorough quality assessment of the purchased compound is a critical first step in any research project.

Objective: To verify the identity and purity of the **Onitisin 2'-O-glucoside** sample.

Methodologies:

- High-Performance Liquid Chromatography (HPLC):
 - Purpose: To determine the purity of the compound.
 - General Protocol:
 1. Prepare a stock solution of **Onitisin 2'-O-glucoside** in a suitable solvent (e.g., methanol or DMSO).
 2. Use a C18 column for separation.
 3. Employ a mobile phase gradient, typically consisting of acetonitrile and water (with or without a modifier like formic acid or acetic acid), to elute the compound.
 4. Detect the compound using a UV detector at an appropriate wavelength (to be determined by UV-Vis spectrophotometry).
 5. Purity is calculated based on the area of the main peak relative to the total peak area. A purity of $\geq 98\%$ is the general standard for research-grade material.[\[3\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Purpose: To confirm the chemical structure of the compound.
 - General Protocol:
 1. Dissolve a small amount of the compound in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
 2. Acquire ¹H and ¹³C NMR spectra.

3. The resulting spectra should be consistent with the known structure of **Onitisin 2'-O-glucoside**.^[3] A Certificate of Analysis from the supplier should provide a reference spectrum.

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution for use in experiments.

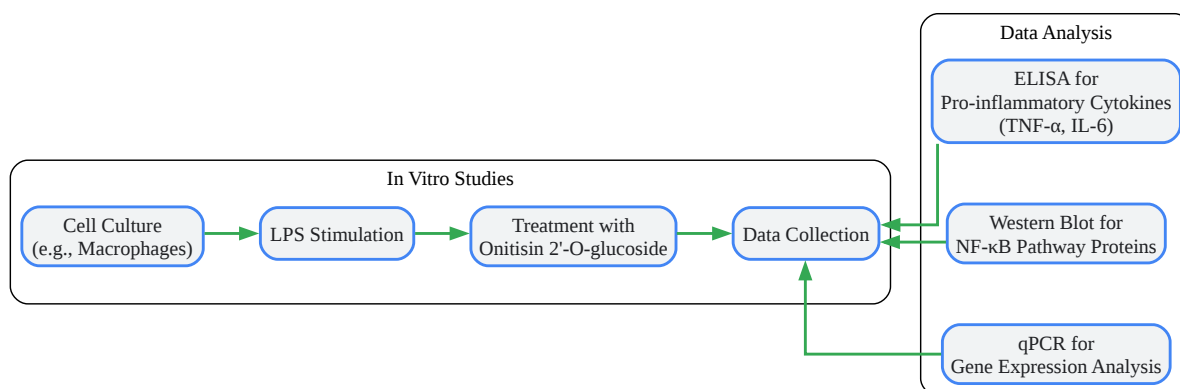
Protocol:

- Based on the desired concentration and the required volume for your experiments, calculate the mass of **Onitisin 2'-O-glucoside** needed.
- Carefully weigh the required amount of the powdered compound.
- In a sterile tube, add the appropriate volume of a suitable solvent (e.g., DMSO) to dissolve the compound.
- Vortex or gently agitate until the compound is completely dissolved.
- If not for immediate use, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.^[6]

Biological Activity and Signaling Pathways (Hypothetical)

As of the current literature survey, specific signaling pathways modulated by **Onitisin 2'-O-glucoside** have not been elucidated. However, as a member of the sesquiterpenoid class of natural products, it may possess biological activities worthy of investigation. Many sesquiterpenoids exhibit anti-inflammatory, anti-cancer, and anti-microbial properties.

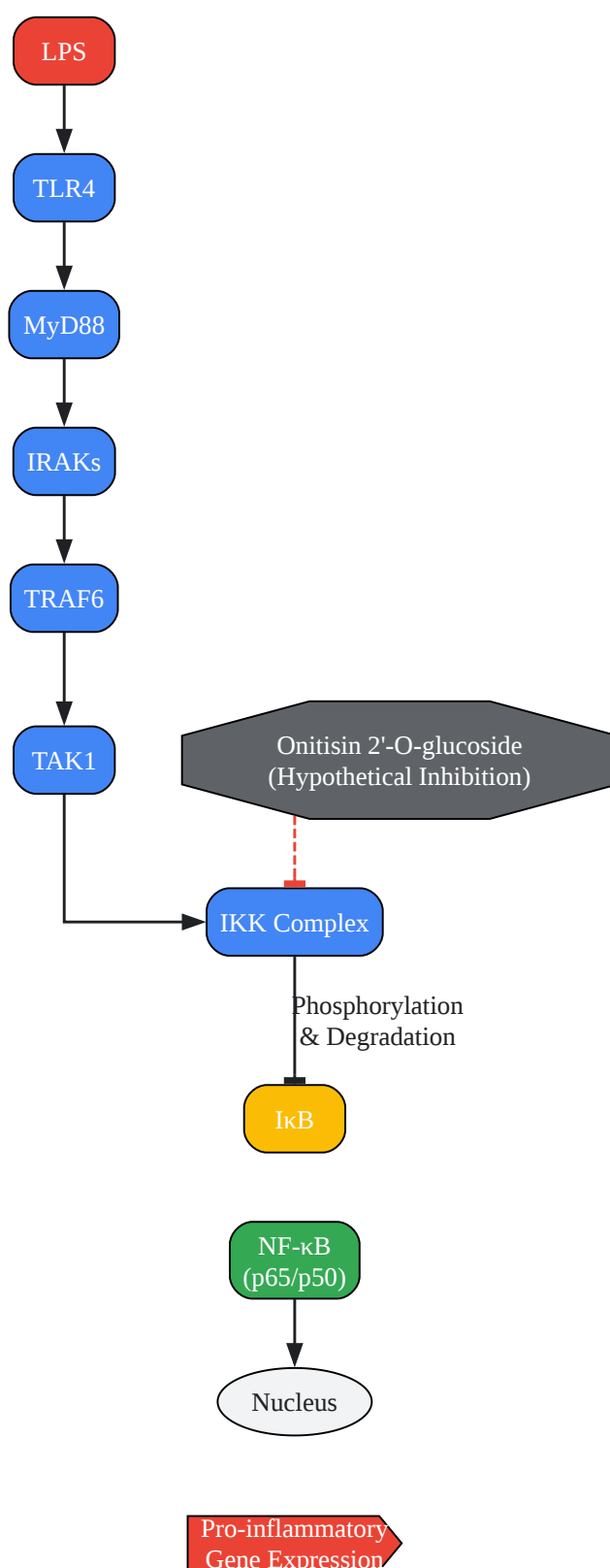
To stimulate further research, a hypothetical workflow for investigating the potential anti-inflammatory effects of **Onitisin 2'-O-glucoside** is presented below.



[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for investigating the anti-inflammatory activity of **Onitisin 2'-O-glucoside**.

Further research could explore its effects on various signaling pathways commonly associated with inflammation, such as the NF-κB or MAPK pathways. A hypothetical representation of the NF-κB signaling pathway, a potential target for anti-inflammatory compounds, is provided below.



[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of the NF-κB signaling pathway by **Onitisin 2'-O-glucoside**.

Conclusion

Onitisin 2'-O-glucoside is a commercially available natural product with potential for further scientific investigation. While current knowledge regarding its specific biological functions is limited, this guide provides the necessary information for researchers to source, handle, and begin to explore the therapeutic potential of this compound. The provided hypothetical workflows and pathways are intended to serve as a starting point for the design of new experiments aimed at elucidating the mechanism of action of **Onitisin 2'-O-glucoside**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Onitin 2'-O-glucoside | CAS:76947-60-9 | Manufacturer ChemFaces [chemfaces.com]
- 3. chemfaces.com [chemfaces.com]
- 4. Onitisin 2'-O-glucoside | 62043-53-2 | 倍半萜 | 云南西力生物 [biobiopha.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Onitisin 2'-O-glucoside | CAS:62043-53-2 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [Onitisin 2'-O-glucoside: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1158687#onitisin-2-o-glucoside-suppliers-and-purchasing\]](https://www.benchchem.com/product/b1158687#onitisin-2-o-glucoside-suppliers-and-purchasing)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com